

Performance Validation of Nickel Tin Oxide Gas Sensors: A Comparative Guide

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Compound of Interest

Compound Name: NICKEL TIN OXIDE

Cat. No.: B1143932

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For researchers, scientists, and drug development professionals, the accurate and reliable detection of various gases is paramount. **Nickel tin oxide** (NiO-SnO₂) composite materials have emerged as promising candidates for gas sensing applications, offering enhanced performance over their single-component counterparts. This guide provides an objective comparison of NiO-SnO₂ gas sensors with other alternatives, supported by experimental data, detailed methodologies, and visual representations of the underlying mechanisms and workflows.

The superior sensing capabilities of NiO-SnO₂ composites are largely attributed to the formation of p-n heterojunctions at the interface of the p-type NiO and n-type SnO₂. This unique structure modulates the charge transport properties, leading to significant improvements in sensitivity, selectivity, and response/recovery times.^{[1][2][3]}

Comparative Performance Data

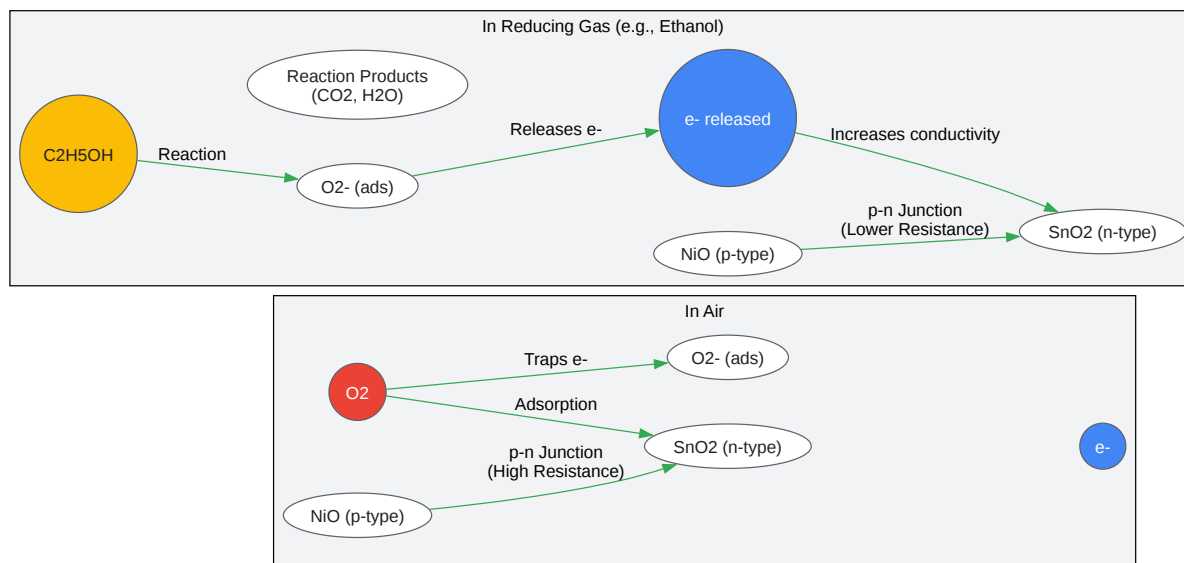
The following table summarizes the performance of NiO-SnO₂ gas sensors in detecting various gases and compares them with other metal oxide-based sensors.

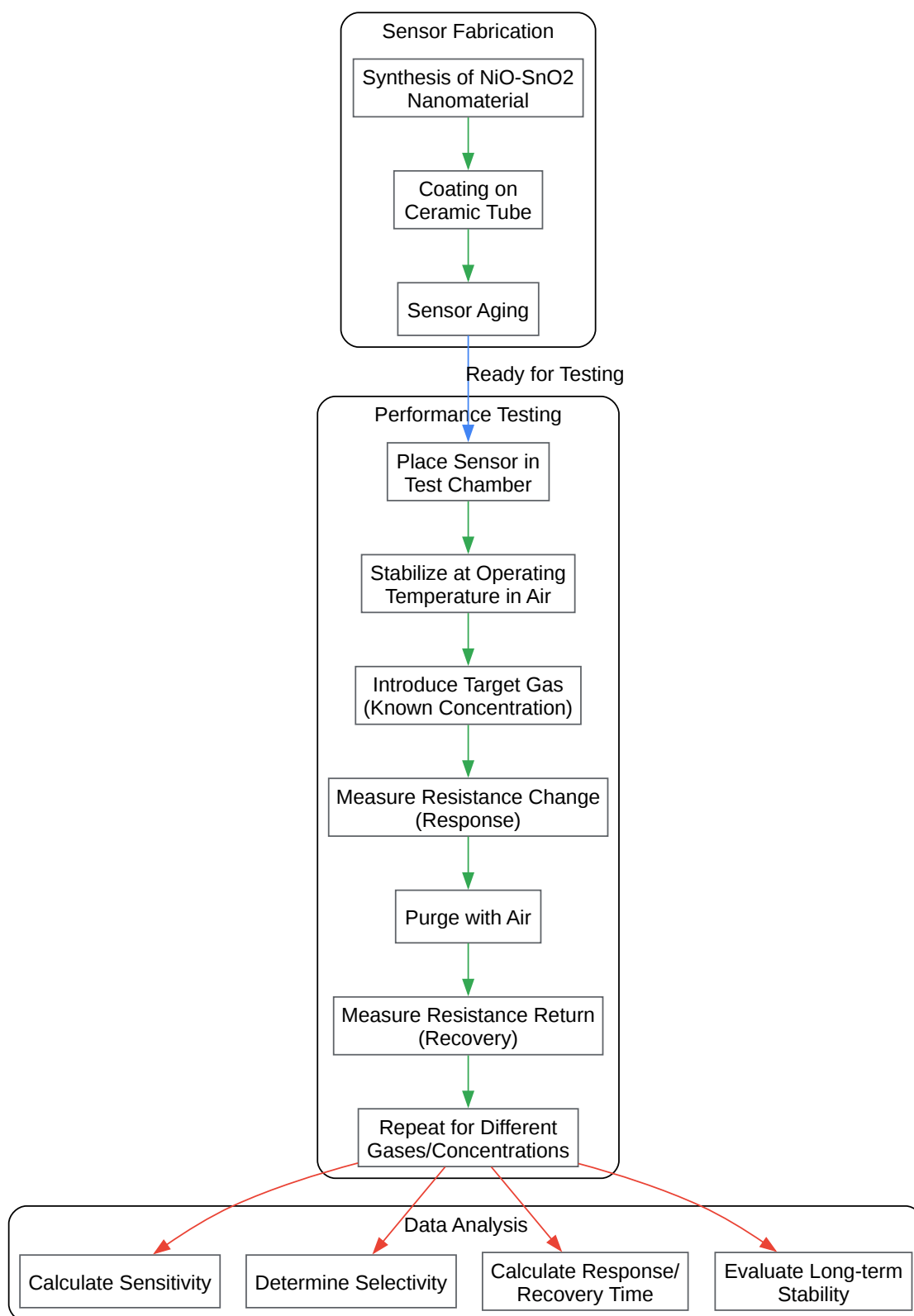
Sensing Material	Target Gas	Concentration (ppm)	Operating Temperature (°C)	Sensor Response	Response Time (s)	Recovery Time (s)	Reference
NiO-SnO2	Ethanol	100	164	Higher than pure SnO2	Shorter than pure SnO2	Shorter than pure SnO2	[2]
NiO-SnO2	Ethanol	100	160	23.87	Fast	Quick	[3]
Pure SnO2	Ethanol	100	164	Lower than NiO-SnO2	Longer than NiO-SnO2	Longer than NiO-SnO2	[2]
NiO-SnO2	NO	2.5	Room Temperature	1.8%	258	-	[4]
NiO-SnO2	CO	100	-	5.48	56	-	[5]
NiO-SnO2	Acetone	Various	-	-	Time-dependent	Time-dependent	[6]
NiO-SnO2	H2S	Various	-	-	Time-dependent	Time-dependent	[6]
NiO/mesoporous SnO2	NO2, CO, CH4, NH3, H2S, SO2	Various	-	-	-	-	[7]
NiO-Graphen	NO2	-	Room Temperature	-	10	9	[8]

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NiO-Silver Nanowire	CO2	-	Room Temperature	-	11	11	[8]

Gas Sensing Mechanism of NiO-SnO2 Heterostructures

The enhanced gas sensing performance of NiO-SnO2 composites is primarily due to the p-n heterojunction formed at the interface of the two metal oxides. The following diagram illustrates the sensing mechanism when exposed to a reducing gas like ethanol.





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